

# Acetovanillone solubility challenges in aqueous solutions

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## Compound Focus: Acetovanillone

CAS No.: 498-02-2

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## Acetovanillone Fundamentals & Solubility

### What are the basic physicochemical properties of Acetovanillone?

**Acetovanillone** (also known as apocynin) is a natural organic compound with a structure similar to vanillin [1]. Its key properties are summarized in the table below.

Property	Value / Description
Chemical Name	1-(4-Hydroxy-3-methoxyphenyl)ethanone [1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub> [1]
Molar Mass	166.17 g/mol [1]
Melting Point	115 °C [1]
Odor	Faint odor of vanilla [1]
Solubility in Hot Water	Soluble [1]
Other Solvents	Soluble in alcohol, benzene, chloroform, DMSO and DMF [1]

## Why is Acetovanillone's low aqueous solubility a problem in research and drug development?

Low aqueous solubility is a primary challenge for approximately 70% of newly developed drugs, as it directly impacts a compound's bioavailability and therapeutic effectiveness [2]. For **Acetovanillone**, this means that its promising pharmacological activities, such as its role as a selective inhibitor of NADPH oxidase, may not be fully realized without advanced formulation techniques [3] [1].

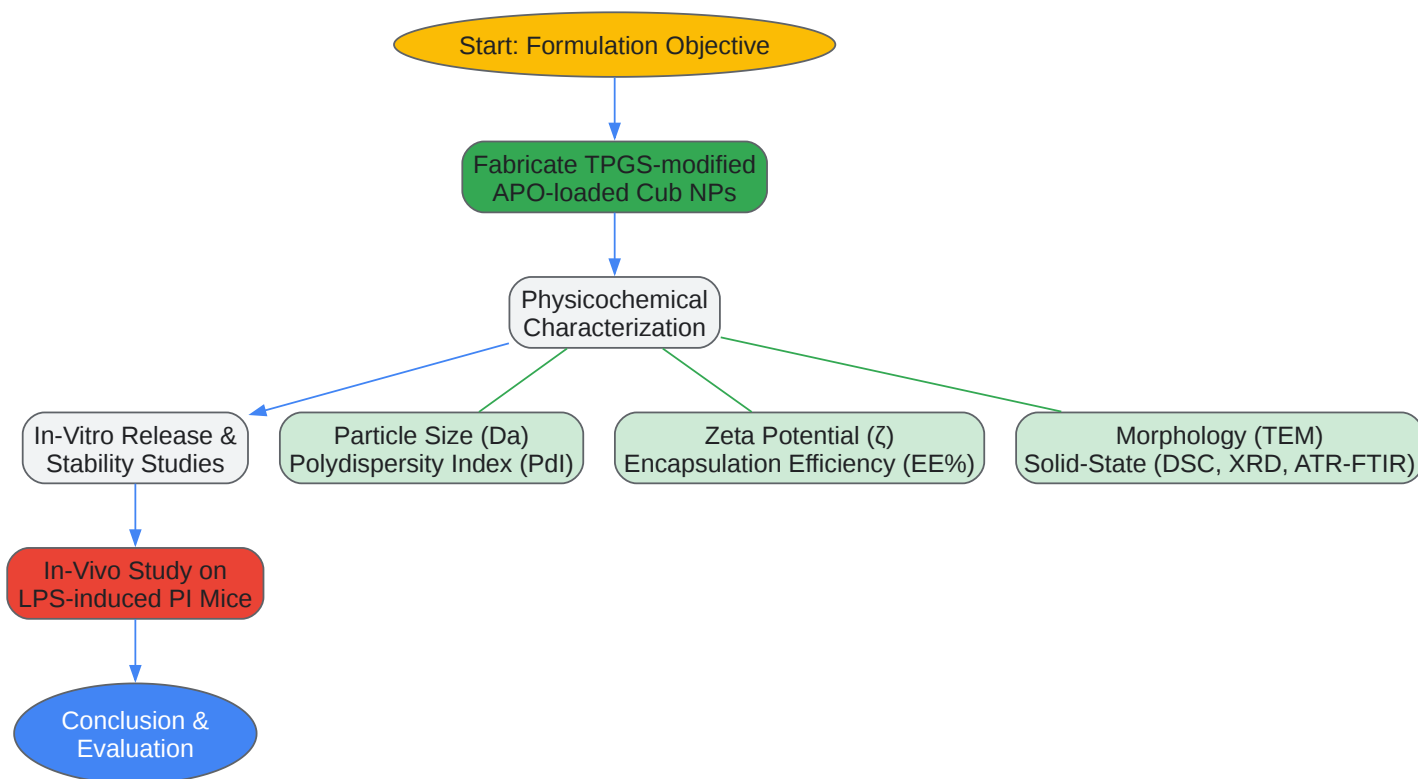
## Solubility Enhancement Strategies

### What is a modern formulation approach to enhance the delivery of Acetovanillone?

A recent study demonstrated that encapsulating **Acetovanillone** into **TPGS-enriched cubosomal nanoparticles (Cub NPs)** is a highly effective strategy [3]. This nano-formulation was developed specifically to improve the compound's protective efficacy against pulmonary injury.

- **Methodology (Top-Down Method):** The Cub NPs were meticulously fabricated using a standard top-down method. Glycerol monooleate (Peceol) was used as the lipid matrix, and Pluronic F-127 was used as a stabilizer. TPGS (D- $\alpha$ -tocopheryl polyethylene glycol 1000 succinate) was incorporated as a surface modifier to enhance cellular permeability and stability [3].
- **Key Advantages:** This system is biocompatible and can encapsulate lipophilic drugs like **Acetovanillone** efficiently. The TPGS coating further acts as an antioxidant and inhibits drug efflux mechanisms, potentially improving oral bioavailability and extending the drug's circulation time [3].

The experimental workflow for creating and testing this formulation can be summarized as follows:



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## Analytical Methods & Quantification

**What is a robust analytical method for quantifying Acetovanillone and related compounds?**

A 2025 study developed and validated a precise **GC/FID (Gas Chromatography with Flame Ionization Detection)** method for quantifying **Acetovanillone**, vanillin, and vanillic acid in mixtures resulting from lignin depolymerization [4].

- **Performance:** The method demonstrated high precision with intra-lab relative standard deviation (RSD) of less than 5%, inter-day RSD of less than 10%, and inter-lab RSD of less than 25% for all target compounds, including **Acetovanillone** [4].
- **Application:** This method is suitable for accurately measuring **Acetovanillone** concentration in complex mixtures, which is essential for evaluating the efficiency of synthesis, extraction, or dissolution experiments.

### Are there computational tools for predicting solubility?

Yes, machine learning (ML) is becoming a powerful tool for predicting the aqueous solubility of pharmaceuticals. One 2024 study created an ensemble model that outperformed many others in a solubility prediction challenge [2]. These models use a molecule's structure (e.g., from its SMILES string) to predict its logS (logarithm of molar solubility), helping researchers prioritize compounds with favorable properties early in development [2].

## Frequently Asked Questions (FAQs)

**What is the primary mechanism of action of Acetovanillone?** **Acetovanillone** is well-known as a selective inhibitor of NADPH oxidase. It prevents the formation of superoxide and other reactive oxygen species (ROS) in immune cells without interfering with their other defense mechanisms, making it a valuable pharmacological tool for studying oxidative stress [1].

**Can Acetovanillone be sourced sustainably?** Yes. **Acetovanillone** is a significant product of lignin depolymerization [4] [5]. With the growing focus on biorefineries and sustainable chemistry, oxidative depolymerization of lignosulfonates (a byproduct of the pulp and paper industry) provides a green alternative to petrochemical feedstocks for producing **Acetovanillone** and other aromatic monomers [4].

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